

# Detecting PRDX3 Sulfonation: A Western Blot Protocol for Researchers

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## Compound of Interest

Compound Name: *PRDX3(103-112) SO3 modified, human*

Cat. No.: *B12376056*

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## Application Note & Protocol

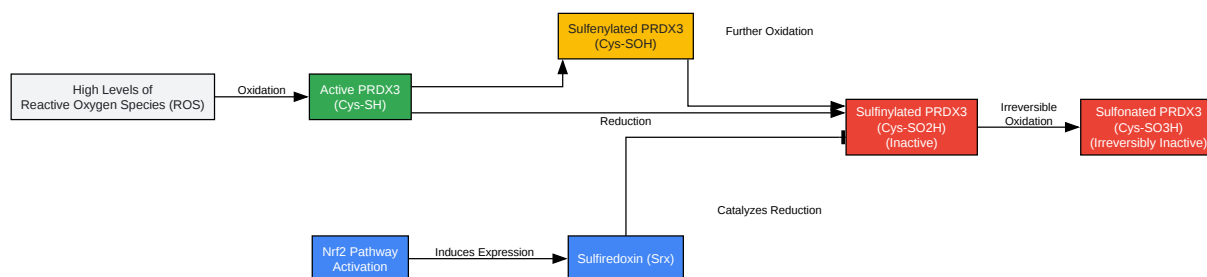
Audience: Researchers, scientists, and drug development professionals.

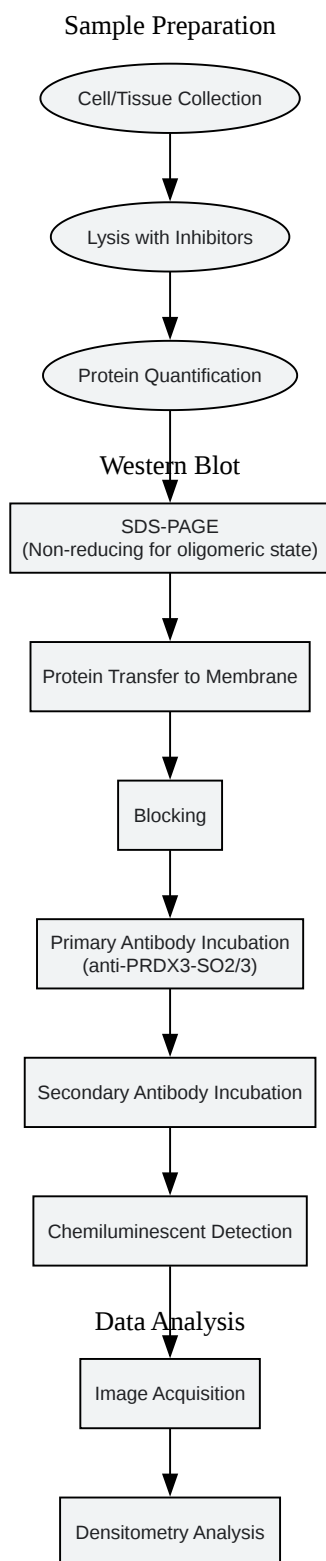
## Introduction

Peroxiredoxin 3 (PRDX3) is a key mitochondrial antioxidant enzyme that plays a crucial role in cellular defense against oxidative stress by detoxifying hydrogen peroxide. Under high oxidative stress, the catalytic cysteine residue of PRDX3 can undergo hyperoxidation to form sulfinic acid (-SO<sub>2</sub>H) or sulfonic acid (-SO<sub>3</sub>H), a post-translational modification known as sulfonation. This modification inactivates the peroxidase activity of PRDX3 and is increasingly recognized as a marker of severe oxidative stress implicated in various pathologies. This document provides a detailed protocol for the detection of PRDX3 sulfonation using Western blotting, a widely used and reliable technique for this purpose.

## Signaling Pathway of PRDX3 Sulfonation and Regulation

Under normal physiological conditions, PRDX3 effectively reduces hydrogen peroxide. However, excessive reactive oxygen species (ROS) can lead to the hyperoxidation of its active site cysteine. The sulfinylated form of PRDX3 can be reversed by the enzyme Sulfiredoxin (Srx), a process that is often regulated by the Nrf2 antioxidant response pathway.





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